

# Technical Support Center: Mass Spectrometry of Long-Chain Alkenes

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## Compound of Interest

Compound Name: (E)-icos-5-ene

Cat. No.: B116449

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common interference issues encountered during the mass spectral analysis of long-chain alkenes.

## Troubleshooting Guides

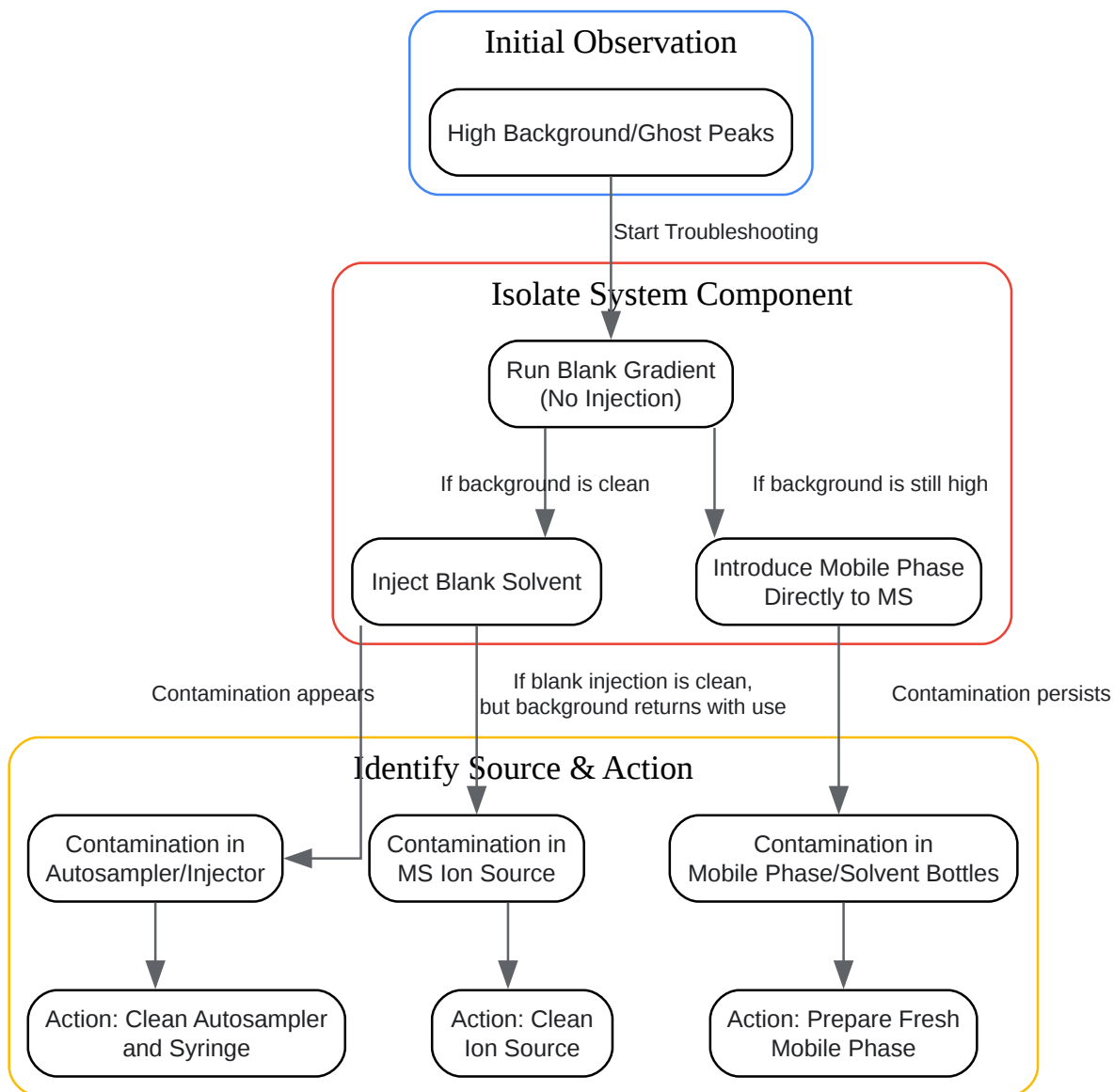
### Issue 1: Unidentified Peaks and High Background Noise in the Mass Spectrum

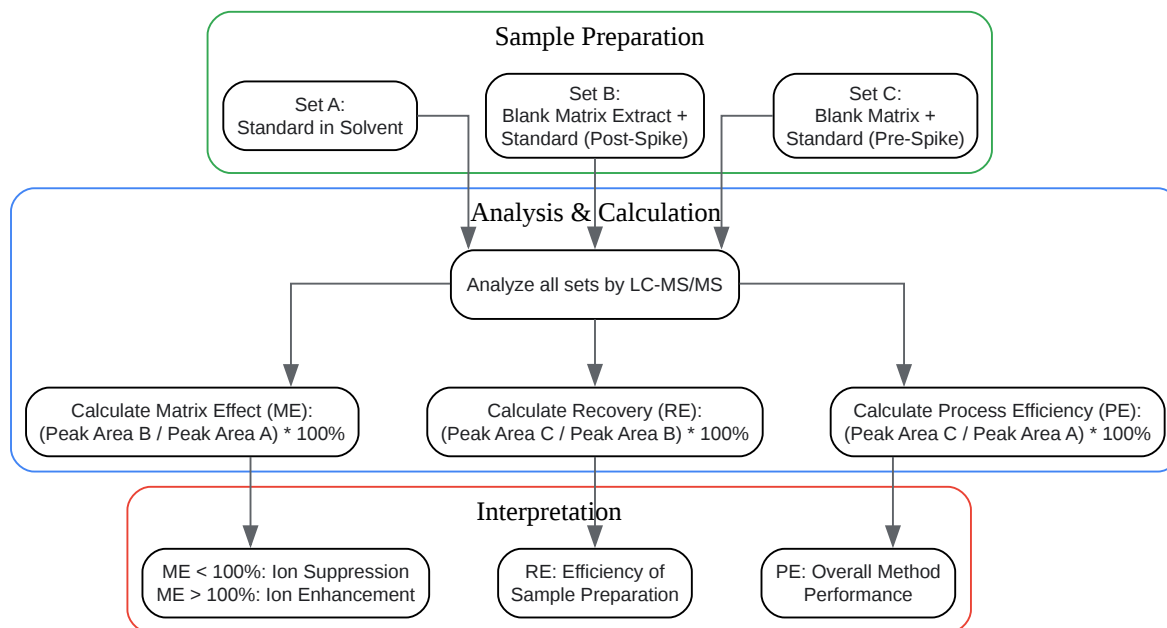
**Question:** My mass spectrum for a long-chain alkene sample shows numerous peaks that do not correspond to the expected molecular ion or its fragments. The baseline is also very high and noisy. What could be the cause and how can I fix it?

**Answer:** This issue is often indicative of contamination in your LC-MS or GC-MS system. The contamination can originate from various sources, including solvents, glassware, the sample itself, or buildup within the instrument over time.

**Troubleshooting Workflow:**

A systematic approach is crucial to pinpoint the source of contamination. The following workflow can help you isolate the problem.





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- To cite this document: BenchChem. [Technical Support Center: Mass Spectrometry of Long-Chain Alkenes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116449#interference-in-mass-spectra-of-long-chain-alkenes\]](https://www.benchchem.com/product/b116449#interference-in-mass-spectra-of-long-chain-alkenes)

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